

Technical Guide: 2-Amino-4,6-dimethylbenzonitrile (CAS 35490-77-8)

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Compound of Interest

Compound Name: 2-Amino-4,6-dimethylbenzonitrile

Cat. No.: B1281396

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Amino-4,6-dimethylbenzonitrile**, a key organic building block in medicinal chemistry and material science.

Core Physicochemical Data

The fundamental properties of **2-Amino-4,6-dimethylbenzonitrile** are summarized in the table below, offering a quick reference for experimental planning and computational modeling.

Property	Value	Source
CAS Number	35490-77-8	[1] [2] [3] [4] [5] [6]
Molecular Formula	C ₉ H ₁₀ N ₂	[2] [3]
Molecular Weight	146.19 g/mol	[1] [2] [3] [4]
IUPAC Name	2-amino-4,6-dimethylbenzonitrile	[1]
Synonyms	Benzonitrile, 2-amino-4,6-dimethyl-	[2]
Physical Form	Solid	[1]
Purity	97% - 98%	[1] [4] [5]
InChI	InChI=1S/C9H10N2/c1-6-3-7(2)8(5-10)9(11)4-6/h3-4H,11H2,1-2H3	[1] [2]
InChIKey	UMSQQTROMHEPSS-UHFFFAOYSA-N	[1] [2]
Canonical SMILES	CC1=CC(C)=C(C#N)C(N)=C1	[2]
Predicted pKa	2.06 ± 0.10	[2]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis, purification, and analysis of **2-Amino-4,6-dimethylbenzonitrile** are not readily available in the public domain. However, general synthetic strategies for related aminobenzonitrile derivatives often involve multi-component reactions. For instance, the synthesis of 2-amino-4,6-diarylnicotinonitriles can be achieved through a one-pot reaction of aldehydes, acetophenone derivatives, malononitrile, and ammonium acetate.^[7] Another approach for synthesizing related pyrimidine structures involves the Biginelli reaction, a multicomponent reaction between an aldehyde, a β -ketoester, and urea or thiourea.^[8] A patented method for the synthesis of 2-amino-4,6-dimethylpyridine, a structurally related compound, involves the reaction of 3-aminocrotonitrile with acetic acid.^[9]

Researchers seeking to synthesize **2-Amino-4,6-dimethylbenzonitrile** may consider adapting these established methodologies. It is recommended to conduct thorough literature searches for analogous transformations and to perform small-scale test reactions to optimize conditions such as solvent, temperature, catalyst, and reaction time.

Biological Activity and Potential Applications

The direct biological activity of **2-Amino-4,6-dimethylbenzonitrile** has not been extensively characterized in publicly available literature. However, the aminobenzonitrile scaffold is a constituent of various biologically active molecules. For example, derivatives of 2-aminobenzothiazoles have been investigated for their bactericidal activity against *Mycobacterium tuberculosis*.^[10] Furthermore, triazole-pyrimidine-methylbenzonitrile derivatives have been designed and synthesized as dual A2A/A2B adenosine receptor antagonists for potential applications in cancer immunotherapy.^[11]

The structurally related 2-amino-4,6-diphenylnicotinonitriles have demonstrated a range of biological activities, including antimicrobial, antiproliferative, and anti-tubercular effects.^[12] Some compounds in this class have also shown potent cytotoxicity against breast cancer cell lines.^[12] Additionally, 4-({6-Amino-2-[(4-cyanophenyl)amino]pyrimidin-4-YL}oxy)-3,5-dimethylbenzonitrile is known as an impurity of Etravirine, a non-nucleoside reverse transcriptase inhibitor used in the treatment of HIV.^[13]

These examples highlight the potential of the aminobenzonitrile core in drug discovery. Researchers may find **2-Amino-4,6-dimethylbenzonitrile** to be a valuable starting material for the synthesis of novel compounds with therapeutic potential.

Safety and Handling

2-Amino-4,6-dimethylbenzonitrile is classified as harmful and requires careful handling in a laboratory setting.^[1]

Hazard Statements:

- H315: Causes skin irritation.^{[1][14]}
- H319: Causes serious eye irritation.^{[1][15]}

- H335: May cause respiratory irritation.[1][16]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[16]
- P264: Wash skin thoroughly after handling.[1][14]
- P280: Wear protective gloves/ eye protection/ face protection.[1][14]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[1][14]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][16]

Storage:

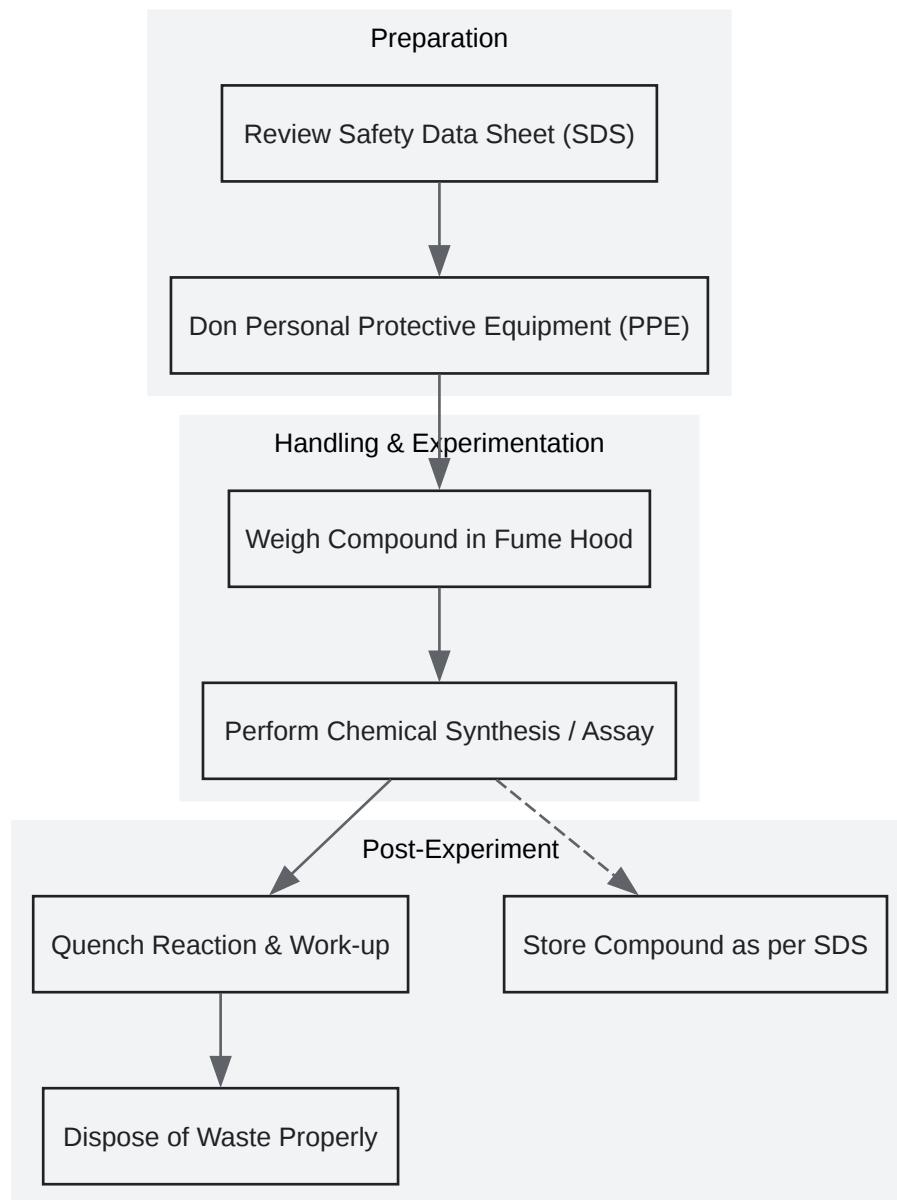
- Store at 4°C, protected from light.[1]
- Keep in a dark place, under an inert atmosphere, at room temperature.[3][4]

It is imperative to consult the full Safety Data Sheet (SDS) from the supplier before handling this compound and to use appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[15][16][17][18] All work should be conducted in a well-ventilated fume hood.[16][17]

Logical Workflow for Handling and Use

The following diagram illustrates a general workflow for the safe handling and experimental use of **2-Amino-4,6-dimethylbenzonitrile**.

General Workflow for 2-Amino-4,6-dimethylbenzonitrile

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General laboratory workflow.

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